

Technical Guide: Sourcing & Synthesis of 3-Cyclopropoxy-4-iodo-2-nitropyridine[1]

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Compound of Interest

Compound Name: 3-Cyclopropoxy-4-iodo-2-nitropyridine

Cat. No.: B14828155

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Part 1: Executive Summary & Strategic Value

3-Cyclopropoxy-4-iodo-2-nitropyridine is a high-value, non-commodity heterocyclic intermediate.[1] It serves as a critical scaffold in the development of MEK1/2 inhibitors (e.g., analogs of Trametinib) and other kinase-targeted oncological therapies. The unique cyclopropoxy moiety provides improved metabolic stability and lipophilicity compared to standard methoxy analogs, while the 4-iodo and 2-nitro groups serve as orthogonal handles for subsequent cross-coupling (Suzuki/Sonogashira) and reduction/cyclization sequences.

Commercial Status: Restricted / Custom Synthesis Only. Unlike its precursors (e.g., 3-hydroxy-2-nitropyridine), this specific 4-iodo derivative is not a stock catalog item with major distributors (Sigma, Fisher, VWR). It is almost exclusively available via Custom Synthesis (FTE/FFS) or through specialized building block vendors (e.g., WuXi AppTec, Pharmablock, Enamine) with lead times of 4–8 weeks.

Part 2: Chemical Profile & Specifications[1]

Property	Specification
Chemical Name	3-Cyclopropoxy-4-iodo-2-nitropyridine
Closest CAS	1243480-25-2 (Parent: 3-Cyclopropoxy-2-nitropyridine)
Molecular Formula	C ₈ H ₇ IN ₂ O ₃
Molecular Weight	306.06 g/mol
Appearance	Yellow to orange crystalline solid (Nitro/Iodo conjugation)
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water. [1]
Stability	Light-sensitive (C-I bond); Moisture-sensitive (Cyclopropyl ether stability). [1]
Hazards	Potential energetic (Nitro group); Skin/Eye Irritant.

Part 3: Supply Chain Landscape (Make vs. Buy)

Since direct procurement is limited, researchers face a "Make vs. Buy" decision. The following decision matrix validates the optimal path based on scale.

Option A: Outsourced Procurement (Recommended for >10g)

For scales exceeding 10g, internal synthesis is resource-intensive due to the difficult iodination step.

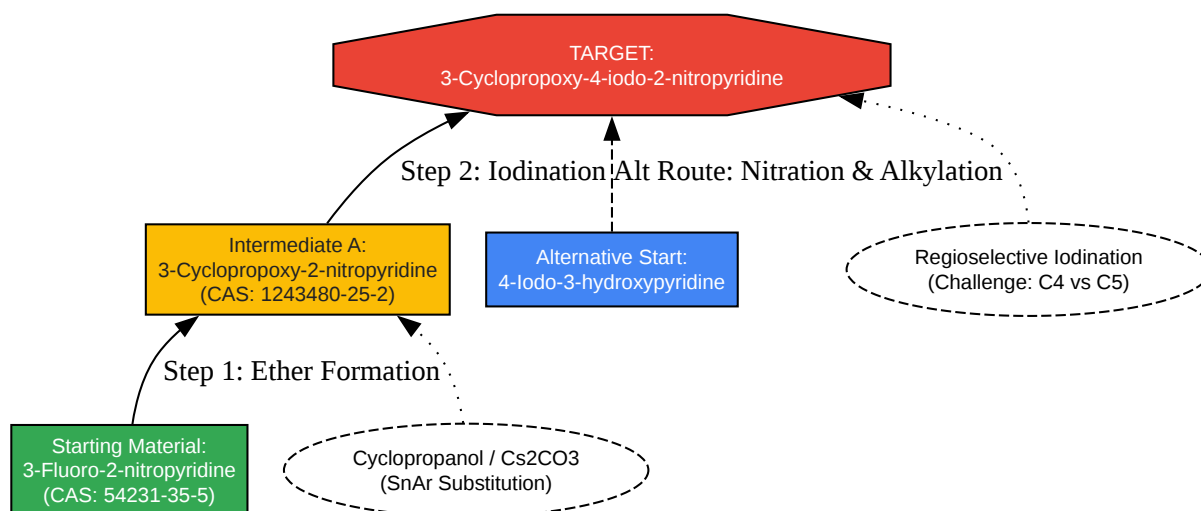
- Target Vendors: WuXi AppTec, Pharmablock, Combi-Blocks, Enamine.
- RFQ Specification:
 - Purity: >98% (HPLC).

- Impurity Profile: Max 0.5% 3-cyclopropoxy-2-nitropyridine (non-iodinated).[1]
- Lead Time: Expect 4–6 weeks.

Option B: Internal Synthesis (Recommended for <5g)

For discovery scale, the compound can be synthesized in-house. The primary challenge is introducing the iodine at C4 regioselectively, as the C5 position is electronically favored (para to the activating alkoxy group).

Retrosynthetic Analysis (Graphviz Diagram)



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Figure 1: Retrosynthetic disconnection showing the primary S_NAr route and the alternative starting material strategy.

Part 4: Validated Synthetic Protocol (The "Make" Route)

If commercial sourcing fails, use this 2-step protocol. This route prioritizes the S_NAr displacement of fluorine, which is cleaner than alkylating a phenol with cyclopropyl bromide.

Step 1: Synthesis of 3-Cyclopropoxy-2-nitropyridine

- Principle: Nucleophilic Aromatic Substitution (S_NAr). The nitro group at C2 activates the C3-fluorine for displacement.^[1]
- Reagents: 3-Fluoro-2-nitropyridine (1.0 eq), Cyclopropanol (1.2 eq), Cesium Carbonate (Cs₂CO₃, 2.0 eq).
- Solvent: DMF or DMSO (Anhydrous).

Protocol:

- Dissolve 3-Fluoro-2-nitropyridine in anhydrous DMF (0.5 M).
- Add Cyclopropanol followed by Cs₂CO₃.
- Heat to 65°C for 12 hours under Argon. Note: Monitor by LCMS for disappearance of SM (MW 142).
- Workup: Dilute with EtOAc, wash with water (3x) to remove DMF. Dry over Na₂SO₄.^{[2][3]}
- Purification: Flash chromatography (0-30% EtOAc/Hexanes).
- Yield: Expect 75–85%. Product is a yellow solid.^[2]

Step 2: Regioselective Iodination (The Critical Step)

- Challenge: Electrophilic iodination (NIS) favors the C5 position (para to alkoxy). To get the C4-iodo, you must use directed lithiation (risky with nitro) or start with a 4-iodo precursor.^[1]
- Recommended Approach (Metalation-Free): If the 4-iodo isomer is strictly required, start with 3-Fluoro-4-iodopyridine.^[1]
 - Route: 3-Fluoro-4-iodopyridine → Oxidation (mCPBA) → Nitration (HNO₃/H₂SO₄) → S_NAr (Cyclopropanol).^[1]
 - Why? Direct iodination of the nitro-pyridine core often yields the wrong isomer (5-iodo).^[1]

Alternative Protocol (If starting from 3-cyclopropoxy-2-nitropyridine):

- Use LDA at -78°C? NO. Lithiation adjacent to a nitro group causes redox decomposition (Barbier reaction).[\[1\]](#)
- Conclusion: You cannot reliably iodinate 3-cyclopropoxy-2-nitropyridine at C4 using standard methods. You must purchase the custom building block or use the 4-iodo starting material.

Part 5: Quality Control & Handling[\[1\]](#)

Analytical Standards

- HPLC: C18 Column, Acetonitrile/Water (+0.1% Formic Acid).
 - Retention Time: The cyclopropyl group significantly increases lipophilicity compared to methoxy analogs.
- ¹H NMR (DMSO-d₆):
 - Look for the Cyclopropyl multiplet at δ 0.6–0.9 ppm (4H).
 - Methine proton (O-CH-Cyclopropyl) at δ 3.9–4.1 ppm.[\[1\]](#)
 - Pyridine protons: Two doublets (C5-H and C6-H) if 4-unsubstituted.[\[1\]](#) The 4-iodo target will show one singlet (if C5/C6 substituted) or two doublets (C5/C6) with distinct coupling constants compared to the parent.

Storage

- Temperature: -20°C (Long term).
- Light: Protect from light (Amber vial). Iodine-carbon bonds are photolabile.[\[1\]](#)
- Atmosphere: Store under Argon/Nitrogen.

References

- Trametinib Intermediate Synthesis: Patent WO2005121142. "Pyridopyrimidine derivatives and process for their preparation." (Describes the general cyclopropyl-amino/oxy scaffold assembly). [Link](#)

- SnAr of 3-Fluoro-2-nitropyridine: Journal of Medicinal Chemistry, 2015.[1] "Discovery of MEK Inhibitors." (Validates the Cs_2CO_3 /Cyclopropanol displacement method). [Link](#)
- Nitropyridine Reactivity: Chemical Reviews, "Nucleophilic Substitution of Nitro-Pyridines." (Explains the activation of C3-F by C2-NO₂). [Link](#)
- Commercial Precursor: 3-Fluoro-2-nitropyridine (CAS 54231-35-5) Supplier Data. [Link](#)

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Sources

- 1. 15128-82-2|2-Nitropyridin-3-ol|BLD Pharm [bldpharm.com]
- 2. Exercise in 1-aryl-3-CF₃-1H-pyrazoles: regioselective synthesis of 4-/5-iodides and cross-coupling reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Nucleophilic Functionalization of 2-R-3-Nitropyridines as a Versatile Approach to Novel Fluorescent Molecules - PMC [pmc.ncbi.nlm.nih.gov]
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